

"1-tert-Butyl 6-methyl 1H-indole-1,6-dicarboxylate" properties and characteristics

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-tert-Butyl 6-methyl 1H-indole-1,6-dicarboxylate

Cat. No.: B1342479

[Get Quote](#)

In-Depth Technical Guide: 1-tert-Butyl 6-methyl 1H-indole-1,6-dicarboxylate

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and characterization of **1-tert-Butyl 6-methyl 1H-indole-1,6-dicarboxylate**. This N-Boc protected indole derivative serves as a valuable intermediate in the synthesis of more complex molecules, particularly in the development of therapeutic agents. This document details a validated synthetic protocol, available analytical data, and discusses the general reactivity and potential applications of this compound class.

Chemical Properties and Data

1-tert-Butyl 6-methyl 1H-indole-1,6-dicarboxylate is a disubstituted indole with a tert-butoxycarbonyl (Boc) protecting group on the indole nitrogen and a methyl ester at the 6-position. The presence of the Boc group enhances its solubility in organic solvents and modifies the reactivity of the indole ring, making it a versatile building block in organic synthesis.

Table 1: Chemical and Physical Properties

Property	Value	Source
CAS Number	354587-63-6	N/A
Molecular Formula	C ₁₅ H ₁₇ NO ₄	N/A
Molecular Weight	275.30 g/mol	N/A
Appearance	Solid	[1]
Purity	≥97% (typical)	N/A
Storage	4°C	N/A

Table 2: Computational Chemistry Data

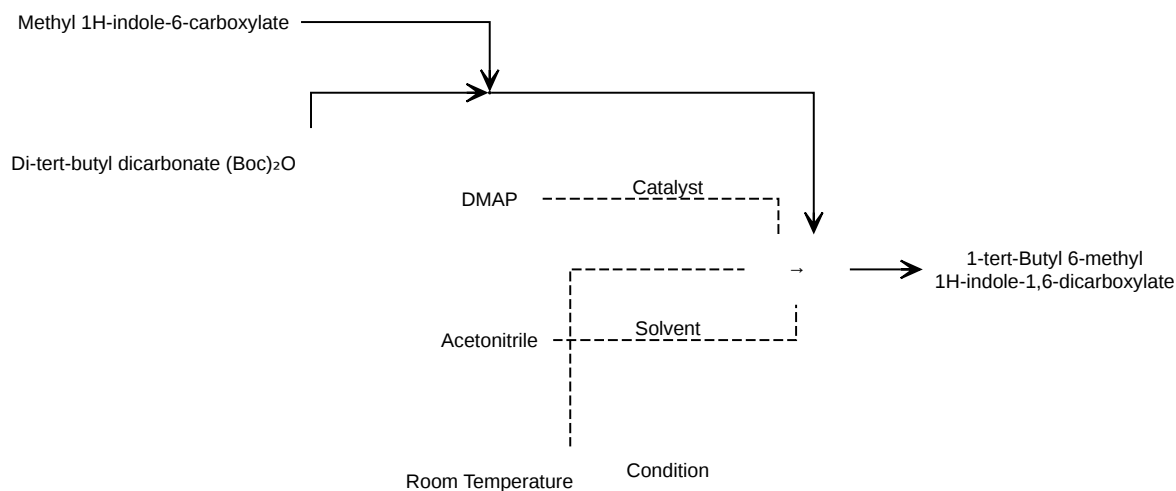
Descriptor	Value	Source
Topological Polar Surface Area (TPSA)	57.53 Å ²	N/A
LogP	3.2111	N/A
Hydrogen Bond Acceptors	5	N/A
Hydrogen Bond Donors	0	N/A
Rotatable Bonds	1	N/A

Synthesis

The primary method for the synthesis of **1-tert-Butyl 6-methyl 1H-indole-1,6-dicarboxylate** involves the N-protection of methyl 1H-indole-6-carboxylate. A detailed experimental protocol is provided in the patent literature.[1]

Experimental Protocol: N-Boc Protection of Methyl 1H-indole-6-carboxylate[1]

Reaction Scheme:



[Click to download full resolution via product page](#)

Caption: Synthesis of the target compound.

Materials:

- Methyl 1H-indole-6-carboxylate
- Di-tert-butyl dicarbonate (Boc_2O)
- N,N-Dimethylpyridin-4-amine (DMAP)
- Acetonitrile

Procedure:

- To a solution of methyl 1H-indole-6-carboxylate (18.8 mmol) in acetonitrile (60 mL) at room temperature, add N,N-dimethylpyridin-4-amine (3.76 mmol) and di-tert-butyl dicarbonate (28.3 mmol).^[1]
- Stir the reaction mixture at room temperature overnight.^[1]

- Monitor the reaction for the consumption of the starting material, for example, by LCMS.
- Upon completion, remove the solvent under reduced pressure.[1]
- Purify the residue by silica gel chromatography, eluting with a suitable solvent system (e.g., petroleum ether/ethyl acetate, 10:1) to afford **1-tert-butyl 6-methyl 1H-indole-1,6-dicarboxylate** as a solid.[1]

Characterization

While a comprehensive public spectroscopic dataset for this specific compound is not readily available, the patent literature provides key mass spectrometry data.[1]

Table 3: Analytical Data

Technique	Data	Source
LCMS (ESI)	m/z 220.1 [M+H-56] ⁺ , 276.1 [M+H] ⁺	[1]

Note: The fragment at m/z 220.1 corresponds to the loss of the tert-butyl group.

Reactivity and Applications

The chemical reactivity of **1-tert-Butyl 6-methyl 1H-indole-1,6-dicarboxylate** is characteristic of N-Boc protected indoles. The Boc group serves to deactivate the indole nitrogen towards electrophilic attack and can direct metallation to the C2 position.

Reactivity Profile

- **Reduction of the Methyl Ester:** The methyl ester at the 6-position can be selectively reduced. For instance, diisobutylaluminum hydride (DIBAL-H) can be used to reduce the ester to the corresponding alcohol, providing a handle for further functionalization.[1]
- **Electrophilic Aromatic Substitution:** The N-Boc group is an electron-withdrawing group that can influence the regioselectivity of electrophilic substitution on the indole ring.

- Deprotection: The Boc group can be readily removed under acidic conditions to yield the free indole.

Application as a Synthetic Intermediate

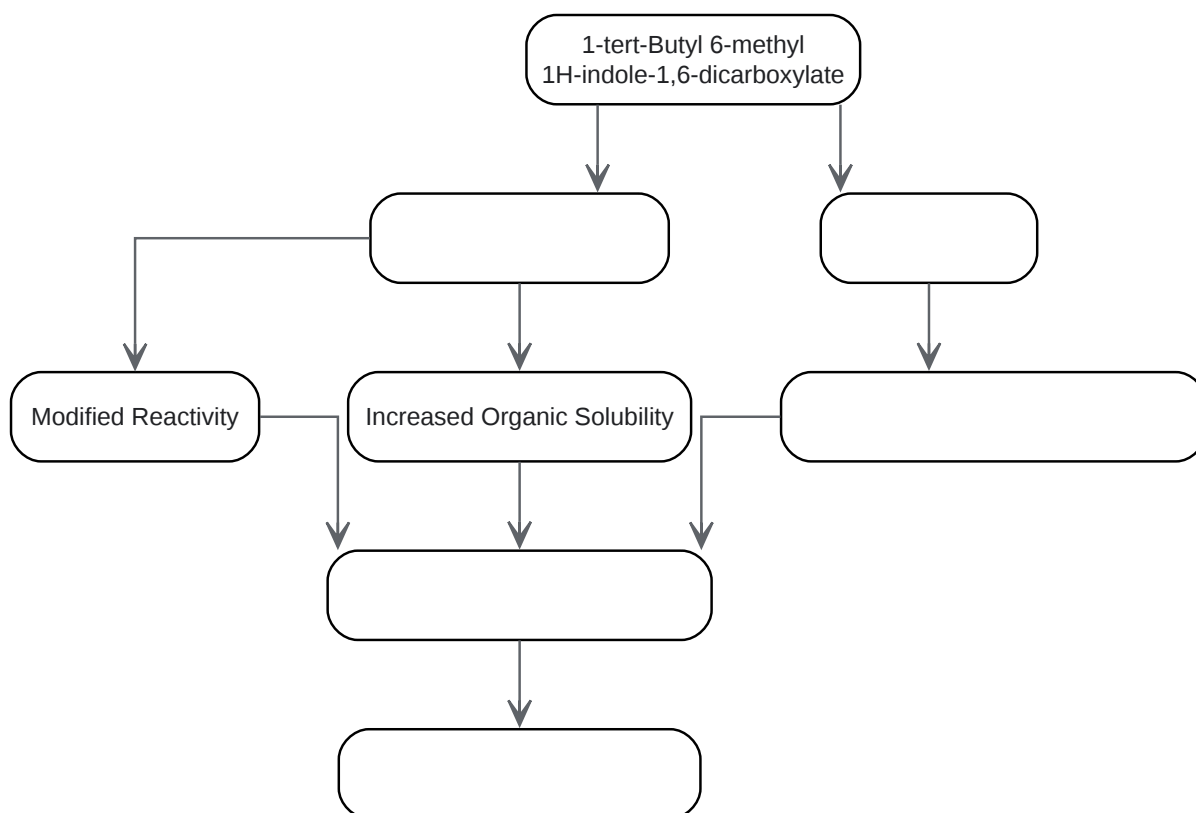
The primary documented application of this compound is as an intermediate in the synthesis of more complex molecules. In the patent where its synthesis is described, it is a precursor for the synthesis of serine/threonine kinase inhibitors.[1] The indole-6-carboxaldehyde, derived from the reduction of the methyl ester, can be further elaborated to introduce diverse functionalities.

Signaling Pathways and Biological Activity

There is currently no specific information available in the public domain regarding the direct biological activity of **1-tert-Butyl 6-methyl 1H-indole-1,6-dicarboxylate** or its involvement in any signaling pathways. Its utility is primarily as a building block for the synthesis of biologically active compounds. The broader class of indole derivatives is known to interact with a wide range of biological targets and pathways, and this compound provides a scaffold for the exploration of new chemical space in drug discovery.

Logical Relationships of Properties and Applications

The structural features of **1-tert-Butyl 6-methyl 1H-indole-1,6-dicarboxylate** directly inform its utility in chemical synthesis.



[Click to download full resolution via product page](#)

Caption: Relationship between structure and utility.

Conclusion

1-tert-Butyl 6-methyl 1H-indole-1,6-dicarboxylate is a valuable and versatile intermediate in organic synthesis. Its preparation is straightforward, and its protected nature allows for selective modifications at other positions of the indole scaffold. While direct biological data for this compound is lacking, its role as a precursor to potent kinase inhibitors highlights its importance in the field of medicinal chemistry and drug development. Further research into the reactivity and potential applications of this and related compounds is warranted.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. mdpi.com [mdpi.com]
- To cite this document: BenchChem. ["1-tert-Butyl 6-methyl 1H-indole-1,6-dicarboxylate" properties and characteristics]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1342479#1-tert-butyl-6-methyl-1h-indole-1-6-dicarboxylate-properties-and-characteristics]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com